

Compound of Interest

Compound Name: Oxygen-16 atom

Cat. No.: B1244865

For Researchers, Scientists, and Drug Development Professionals

Introduction

Oxygen-16 (^{16}O) is the most abundant stable isotope of oxygen, and the precise measurement of its ratio relative to other oxygen isotopes (^{17}O and ^{18}O) is essential for various scientific and industrial applications.

The choice of sample preparation technique is dictated by the sample matrix and the analytical instrumentation, primarily Isotope Ratio Mass Spectroscopy (IRMS).

General Workflow for $\delta^{18}\text{O}$ Analysis

The overall process for determining the oxygen isotopic composition of a sample involves several key stages, from sample collection to data analysis.

Caption: Generalized workflow for $\delta^{18}\text{O}$ isotopic analysis.

I. Water Samples (H_2O)

The isotopic analysis of water is fundamental in hydrology, oceanography, and climate science. The primary method for preparing water samples for $\delta^{18}\text{O}$ analysis is the CO_2 -water equilibration method.

A. CO_2 -Water Equilibration Method

This method involves equilibrating a water sample with a known amount of CO_2 gas. The oxygen isotopes in the water and the CO_2 exchange until they reach equilibrium.

Experimental Protocol:

- **Sample Collection:** Collect water samples in clean, dry glass bottles with airtight caps to prevent evaporation.^{[1][2][3]} Fill the bottles completely to the brim.
- **Sample Dispensing:** Pipette a precise volume of the water sample (typically 2 to 5 mL) into a clean, dry glass vial.^[1]
- **Standard Preparation:** In parallel, prepare vials with water standards of known isotopic composition that bracket the expected range of the samples.
- **Equilibration Setup:** Place the vials in an automated water equilibration unit connected to the IRMS. This unit maintains a constant temperature (e.g., 25°C).
- **Headspace Evacuation:** The headspace of the vials is evacuated to remove atmospheric gases.^[1]

- CO₂ Introduction: A pure CO₂ gas is introduced into the headspace of each vial.
- Equilibration: Allow the samples to equilibrate for a minimum of 12 hours with gentle shaking.[1]
- Analysis: The equilibrated CO₂ from the headspace is automatically sampled and introduced into the dual-inlet IRMS for δ¹⁸O analysis.[1]

Data Presentation:

Parameter
Sample Volume
Precision (δ ¹⁸ O)
Equilibration Time
Equilibration Temp.

```
digraph "Water_Equilibration_Workflow" {
graph [rankdir="TB", splines=ortho, nodesep=0.5];
node [shape=rectangle, style="rounded, filled", fillcolor="#4285F4", fontcolor="#FFFFFF", width=2.5];
edge [color="#34A853"];
```

```
subgraph "cluster_prep" {
label="Sample Preparation";
style="rounded";
bgcolor="#F1F3F4";
node [fillcolor="#EA4335"];
"Sample_Collection" [label="Collect Water Sample\n(Airtight Glass Bottle)"];
"Dispense_Sample" [label="Pipette 2-5 mL\ninto Glass Vial"];
}
```

```
subgraph "cluster_equilibration" {
label="Equilibration";
style="rounded";
bgcolor="#F1F3F4";
node [fillcolor="#FBBC05", fontcolor="#202124"];
"Load_Equilibrator" [label="Load Vials into\nEquilibration Unit (18°C)"];
"Evacuate" [label="Evacuate Headspace"];
"Inject_CO2" [label="Inject Pure CO2 Gas"];
"Equilibrate" [label="Equilibrate for ≥12 hours\nwith Shaking"];
}
```

```
subgraph "cluster_analysis" {
label="Analysis";
style="rounded";
bgcolor="#F1F3F4";
node [fillcolor="#34A853", fontcolor="#FFFFFF"];
"Analyze_CO2" [label="Analyze Equilibrated CO2\nby Dual-Inlet IRMS"];
}
```

```
"Sample_Collection" -> "Dispense_Sample";
"Dispense_Sample" -> "Load_Equilibrators";
"Load_Equilibrators" -> "Evacuate";
"Evacuate" -> "Inject_CO2";
"Inject_CO2" -> "Equilibrate";
"Equilibrate" -> "Analyze_CO2";
}
```

Caption: Workflow for $\delta^{18}\text{O}$ analysis of water by CO_2 equilibration.

II. Carbonate Samples (e.g., CaCO_3)

Carbonate minerals are widely used in paleoclimatology and geology. The standard method for $\delta^{18}\text{O}$ analysis of carbonates is acid digestion, which involves

A. Acid Digestion Method

In this method, powdered carbonate is reacted with phosphoric acid (H_3PO_4) in a vacuum to produce CO_2 gas.

Experimental Protocol:

- **Sample Preparation:** Grind the carbonate sample to a fine powder.^[4] For foraminifera, analysis of whole specimens is common.^[4] Pre-treatment to
- **Sample Weighing:** Weigh an appropriate amount of the powdered sample (typically 30-140 μg for pure calcium carbonate) into a reaction vial.^[4]
- **Reaction Setup:** Place the vials in an automated carbonate device (e.g., Kiel IV) interfaced with the IRMS.^{[4][5]}
- **Acid Digestion:** A precise amount of ~105% orthophosphoric acid is added to each vial under vacuum.^[4] The reaction is carried out at a constant temperature
- **Gas Purification:** The evolved CO_2 and water vapor are cryogenically trapped. The water is then removed by a second cryogenic trap at a higher temperature
- **Analysis:** The purified CO_2 is introduced into the dual-inlet IRMS for $\delta^{18}\text{O}$ and $\delta^{13}\text{C}$ analysis.^[4]

Data Presentation:

Parameter
Sample Size (CaCO_3)
Acid
Reaction Temperature
Reaction Time
Precision ($\delta^{18}\text{O}$)

```
digraph "Carbonate_Digestion_Workflow" {
graph [rankdir="TB", splines=ortho, nodesep=0.5];
node [shape=rectangle, style="rounded, filled", fillcolor="#4285F4", fontcolor="#FFFFFF", width=2.5];
edge [color="#34A853"];
}
```

```
subgraph "cluster_prep" {
label="Sample Preparation";
style="rounded";
bgcolor="#F1F3F4";
node [fillcolor="#EA4335"];
"Grind_Sample" [label="Grind Carbonate\nto a Fine Powder"];
}
```

```
"Weigh_Sample" [label="Weigh 30-140 µg\ninto Reaction Vial"];
}
```

```
subgraph "cluster_digestion" {
label="Acid Digestion";
style="rounded";
bgcolor="#F1F3F4";
node [fillcolor="#FBBC05", fontcolor="#202124"];
"Load_Device" [label="Load Vials into\nAutomated Carbonate Device"];
"Add_Acid" [label="Add ~105% H3PO4\nunder Vacuum at 70°C"];
"Evolve_Gas" [label="Evolve CO2 and H2O"];
}
```

```
subgraph "cluster_purification_analysis" {
label="Purification & Analysis";
style="rounded";
bgcolor="#F1F3F4";
node [fillcolor="#34A853", fontcolor="#FFFFFF"];
"Cryo_Trap" [label="Cryogenically Separate\nCO2 from H2O"];
"Analyze_CO2" [label="Analyze Purified CO2\nby Dual-Inlet IRMS"];
}
```

```
"Grind_Sample" -> "Weigh_Sample";
"Weigh_Sample" -> "Load_Device";
"Load_Device" -> "Add_Acid";
"Add_Acid" -> "Evolve_Gas";
"Evolve_Gas" -> "Cryo_Trap";
"Cryo_Trap" -> "Analyze_CO2";
}
```

III. Silicate and Oxide Samples

The analysis of silicates and oxides requires the liberation of oxygen from the crystal lattice, typically th

A. Laser Fluorination Method

This technique uses a laser to heat the sample in the presence of a fluorinating agent (e.g., BrF₅ or F₂), re

Experimental Protocol:

1. **Sample Preparation:** Select mineral grains under a microscope to ensure purity. The samples are then l
2. **Fluorination Chamber:** The sample holder is placed in a vacuum-tight reaction chamber.
3. **Fluorination:** The chamber is filled with a fluorinating agent. A CO₂ laser is used to heat the indivi
4. **Gas Purification:** The evolved O₂ gas is passed through a series of cryogenic traps to remove any unre
5. **Analysis:** The purified O₂ is analyzed by IRMS. This method allows for the determination of all three (

****Data Presentation:****

Parameter	Value	Reference
Sample Size	Milligram amounts	
Fluorinating Agent	BrF ₅ or F ₂	
Heating Method	CO ₂ Laser	
Analyte Gas	O ₂	

IV. Organic Matter

For organic materials, high-temperature conversion (pyrolysis) is employed to convert the sample's oxygen into CO.

A. High-Temperature Conversion (Pyrolysis) Method

The sample is heated to a very high temperature in a reactor, causing it to break down and form CO.

****Experimental Protocol:****

- **Sample Preparation:**** Samples are dried to remove any water. They are then weighed into silver capsules
- **Pyrolysis:**** The encapsulated sample is dropped into a high-temperature reactor (typically 1350-1450°C)
- **Gas Chromatography:**** The resulting gases are passed through a gas chromatography (GC) column to separate
- **Analysis:**** The purified CO is carried by a helium stream into a continuous-flow IRMS for δ¹⁸O analysis

****Data Presentation:****

Parameter	Value	Reference
Sample Form	Dried, in silver capsules	
Reactor Temperature	1350 - 1450°C	
Analyte Gas	CO	
Analytical System	Continuous-Flow IRMS	
Precision (δ ¹⁸ O)	Better than ±0.3%	

```dot

```

digraph "Organic_Pyrolysis_Workflow" {
 graph [rankdir="TB", splines=ortho, nodesep=0.5];
 node [shape=rectangle, style="rounded, filled", fillcolor="#4285F4", fontcolor="#FFFFFF", width=2.5];
 edge [color="#34A853"];

 subgraph "cluster_prep" {
 label="Sample Preparation";
 style="rounded";
 bgcolor="#F1F3F4";
 node [fillcolor="#EA4335"];
 "Dry_Sample" [label="Dry Organic Material"];
 "Weigh_Sample" [label="Weigh into Silver Capsule"];
 }

 subgraph "cluster_conversion" {
 label="High-Temperature Conversion";
 style="rounded";
 bgcolor="#F1F3F4";
 node [fillcolor="#FBBC05", fontcolor="#202124"];
 "Load_Autosampler" [label="Load into Autosampler"];
 }
}

```

```
"Pyrolyze" [label="Drop into Reactor\n(1350-1450°C)"];
"Form_CO" [label="Convert Sample Oxygen to CO"];
}

subgraph "cluster_analysis" {
 label="Analysis";
 style="rounded";
 bgcolor="#F1F3F4";
 node [fillcolor="#34A853", fontcolor="#FFFFFF"];
 "GC_Separation" [label="Separate CO from N₂\nusing Gas Chromatography"];
 "Analyze_CO" [label="Analyze CO by\nContinuous-Flow IRMS"];
}

"Dry_Sample" -> "Weigh_Sample";
"Weigh_Sample" -> "Load_Autosampler";
"Load_Autosampler" -> "Pyrolyze";
"Pyrolyze" -> "Form_CO";
"Form_CO" -> "GC_Separation";
"GC_Separation" -> "Analyze_CO";
}
```

Caption: Workflow for  $\delta^{18}\text{O}$  analysis of organic matter by pyrolysis.

## Conclusion

The selection of an appropriate sample preparation protocol is paramount for obtaining accurate and precise  $\delta^{18}\text{O}$ .

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## References

- 1. Isotopic Analysis of Water  $\delta^{18}\text{O}$  | Oregon State Stable Isotope Collaboratory | College of Earth, Ocean, and Atmospheric Sciences | Oregon State University
- 2. [ngs.org.np](https://ngs.org.np) [[ngs.org.np](https://ngs.org.np)]
- 3. [geoinfo.nmt.edu](https://geoinfo.nmt.edu) [[geoinfo.nmt.edu](https://geoinfo.nmt.edu)]
- 4. Carbonate Analysis  $\delta^{13}\text{C}$  and  $\delta^{18}\text{O}$  | Oregon State Stable Isotope Collaboratory | College of Earth, Ocean, and Atmospheric Sciences | Oregon State University
- 5. Carbonate Isotopes [[skidmore.edu](https://skidmore.edu)]
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